

A Comprehensive Technical Guide to 4-Phenylbenzaldehyde

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Compound of Interest		
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Phenylbenzaldehyde**, a pivotal aromatic aldehyde in organic synthesis and pharmaceutical development. This document outlines its core physicochemical properties, experimental protocols for its synthesis and analysis, and its applications as a versatile chemical intermediate.

Core Physicochemical Properties

4-Phenylbenzaldehyde, also known as biphenyl-4-carboxaldehyde, is a solid organic compound with the chemical formula C₁₃H₁₀O.[1][2][3] Its molecular structure consists of a biphenyl backbone with a formyl substituent, which imparts its characteristic reactivity and utility as a building block in complex molecule synthesis.[1]

Summary of Quantitative Data

The key physicochemical properties of **4-Phenylbenzaldehyde** are summarized in the table below for easy reference and comparison.



Property	Value	Units
Molecular Weight	182.22	g/mol
Molecular Formula	C13H10O	
Melting Point	57-61	°C
Boiling Point	184 (at 11 mmHg)	°C
Density	1.107	g/cm ³
Flash Point	172	°C
Water Solubility	17 (at 20°C)	mg/L
Appearance	White to light yellow crystalline powder	

Data sourced from multiple chemical suppliers and databases.[1][2][4][5][6]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **4-Phenylbenzaldehyde** are crucial for its effective application in research and development.

Synthesis Protocol: Palladium-Catalyzed Reductive Carbonylation

A common method for the synthesis of **4-Phenylbenzaldehyde** involves the palladium-catalyzed reductive carbonylation of a bromoarene.[1]

Materials:

- 4-Bromobiphenyl
- N-Formylsaccharin
- Triethylsilane
- Palladium catalyst (e.g., Pd(PPh₃)₄)



• Anhydrous solvent (e.g., Toluene)

Procedure:

- In a dry, inert atmosphere (e.g., under Argon), dissolve 4-Bromobiphenyl in the anhydrous solvent.
- Add N-Formylsaccharin and the palladium catalyst to the reaction mixture.
- Introduce triethylsilane to the mixture.
- Heat the reaction to the appropriate temperature and monitor its progress using a suitable analytical technique (e.g., TLC or GC).
- Upon completion, cool the reaction and quench with an appropriate aqueous solution.
- Extract the product with an organic solvent.
- Dry the organic layer, remove the solvent under reduced pressure, and purify the crude product by chromatography to yield 4-Phenylbenzaldehyde.

Spectroscopic Characterization

The identity and purity of synthesized **4-Phenylbenzaldehyde** can be confirmed using various spectroscopic methods.

- ¹H NMR (CDCl₃): Expect a singlet for the aldehydic proton around δ 10.06 ppm and a multiplet for the aromatic protons between δ 7.42–7.96 ppm.[1]
- Infrared (IR) Spectroscopy (NaCl): A strong carbonyl (C=O) stretch should be observable around 1700 cm⁻¹. Aromatic C–H stretches are expected around 3031 cm⁻¹.[1]

Applications in Research and Drug Development

4-Phenylbenzaldehyde is a valuable intermediate in the synthesis of a wide range of organic molecules.[4] Its applications span from the creation of pharmaceuticals and agrochemicals to its use in the flavor and fragrance industry.[4][5]



Role as a Pharmaceutical Intermediate

The biphenyl scaffold of **4-Phenylbenzaldehyde** is a common structural motif in various drug candidates. It serves as a starting material for the synthesis of compounds targeting a range of conditions, including neurological disorders.[1]

Below is a diagram illustrating a generalized workflow for the utilization of **4-Phenylbenzaldehyde** in a drug discovery pipeline.



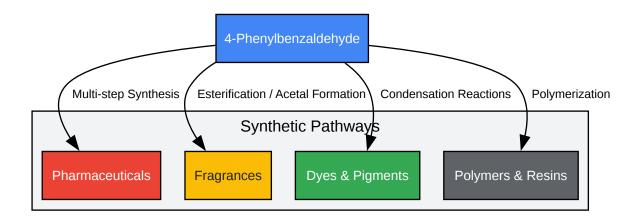
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Caption: Drug Discovery Workflow with **4-Phenylbenzaldehyde**.

Precursor for Dyes and Polymers

In material science, **4-Phenylbenzaldehyde** is utilized as a precursor for the synthesis of dyes and as an additive in resin formulations to enhance their thermal and mechanical properties.[1]

The following diagram illustrates the logical relationship of **4-Phenylbenzaldehyde** as a precursor in different chemical synthesis pathways.





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Caption: Synthetic applications of **4-Phenylbenzaldehyde**.

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